

# An In-depth Technical Guide to 4-(2-Chloroethoxy)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(2-Chloroethoxy)benzaldehyde

Cat. No.: B1329871

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-(2-Chloroethoxy)benzaldehyde**, a valuable intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It covers the compound's nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and its key chemical reactions.

## Nomenclature

- IUPAC Name: **4-(2-Chloroethoxy)benzaldehyde**[\[1\]](#)
- Synonyms: This compound is also known by several other names, including p-(2-Chloroethoxy)benzaldehyde.[\[1\]](#)
- CAS Number: 54373-15-8[\[1\]](#)

## Physicochemical Properties

A summary of the key quantitative data for **4-(2-Chloroethoxy)benzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	[1][2]
Molecular Weight	184.62 g/mol	[1]
Melting Point	25-30 °C	[3][4]
Boiling Point	138-142 °C at 2 Torr	[3][4]
Density	1.2246 g/cm <sup>3</sup> at 25 °C	[3][4]
Appearance	Off-white to light yellow solid	[3][4]
InChI	InChI=1S/C9H9ClO2/c10-5-6-12-9-3-1-8(7-11)2-4-9/h1-4,7H,5-6H2	[1][4]
InChIKey	HBHHMVNKQWECIS-UHFFFAOYSA-N	[1]

## Experimental Protocol: Synthesis of 4-(2-Chloroethoxy)benzaldehyde

The following is a detailed methodology for the synthesis of **4-(2-Chloroethoxy)benzaldehyde**, adapted from procedures for analogous etherification reactions of phenols.

**Reaction:** The synthesis involves the Williamson ether synthesis, where the sodium salt of 4-hydroxybenzaldehyde reacts with 1-bromo-2-chloroethane.

**Materials:**

- 4-Hydroxybenzaldehyde
- Sodium hydroxide (NaOH)
- 1-Bromo-2-chloroethane
- Dimethylformamide (DMF)

- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of the Phenoxide: In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-hydroxybenzaldehyde in DMF. Add one equivalent of powdered sodium hydroxide to the solution and stir the mixture at room temperature for 30 minutes to form the sodium phenoxide.
- Alkylation: To the resulting suspension, add 1.1 equivalents of 1-bromo-2-chloroethane dropwise.
- Reaction: Heat the reaction mixture to  $80^\circ\text{C}$  and maintain this temperature for 12 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extraction: Extract the aqueous layer three times with diethyl ether.
- Washing: Combine the organic extracts and wash them sequentially with a saturated aqueous sodium bicarbonate solution and then with brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude **4-(2-Chloroethoxy)benzaldehyde** by column chromatography on silica gel or by distillation under reduced pressure.

## Chemical Reactions and Pathways

**4-(2-Chloroethoxy)benzaldehyde** is a versatile intermediate that can undergo a variety of chemical transformations. The aldehyde functional group and the chloroethoxy moiety are the primary sites of reactivity.

### Reactions of the Aldehyde Group

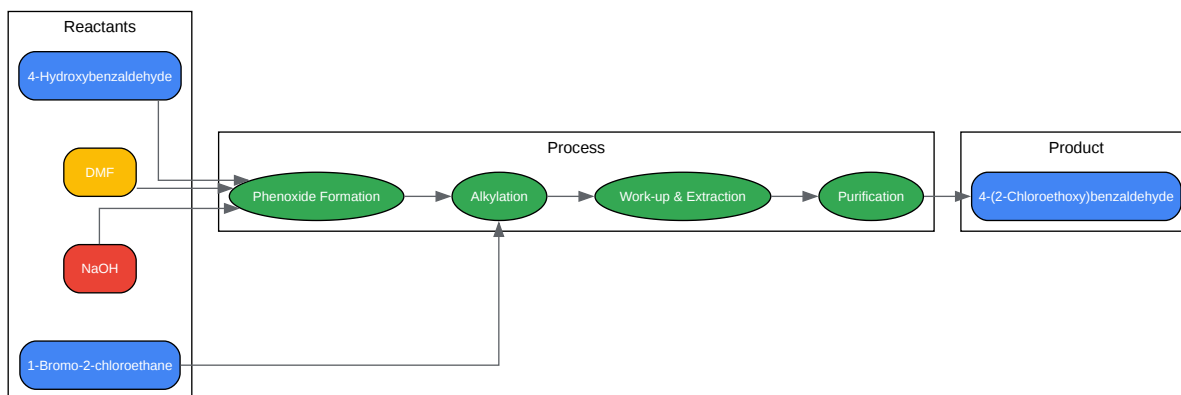
The aldehyde group can participate in several characteristic reactions:

- **Oxidation:** It can be oxidized to the corresponding carboxylic acid, 4-(2-chloroethoxy)benzoic acid.
- **Reduction:** Reduction of the aldehyde yields 4-(2-chloroethoxy)benzyl alcohol.
- **Nucleophilic Addition:** The carbonyl carbon is susceptible to nucleophilic attack, leading to the formation of cyanohydrins, acetals, and other addition products.
- **Condensation Reactions:** It can react with primary amines to form imines (Schiff bases) and with activated methylene compounds in aldol-type condensation reactions.

### Reactions of the Chloroethoxy Group

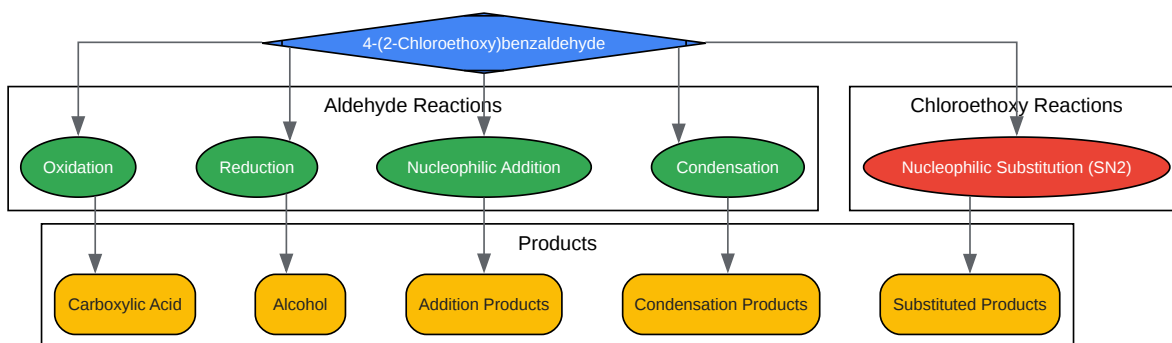
The terminal chlorine atom in the ethoxy chain can be displaced by various nucleophiles through a nucleophilic substitution (S<sub>N</sub>2) reaction. This allows for the introduction of a wide range of functional groups, making it a key building block for more complex molecules.

## Diagrams



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-(2-Chloroethoxy)benzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Key reaction pathways of **4-(2-Chloroethoxy)benzaldehyde**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN103896752A - Preparation method of 4-chloro-3-(4-ethoxybenzyl)benzaldehyde - Google Patents [patents.google.com]
- 2. Synthesis of Substituted Benzaldehydes via a Two-Step, One-Pot Reduction/Cross-Coupling Procedure - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(2-Chloroethoxy)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329871#4-2-chloroethoxy-benzaldehyde-iupac-name-and-synonyms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)